

In-Depth Structural Analysis of Vinclozolin Metabolite M2: A Technical Guide

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Compound of Interest

Compound Name: VinclozolinM2-2204

Cat. No.: B15605978

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Abstract

This technical guide provides a comprehensive overview of the structural analysis of Vinclozolin M2, a biologically active metabolite of the fungicide Vinclozolin. Vinclozolin M2, also known by its chemical name 3',5'-dichloro-2-hydroxy-2-methylbut-3-enanilide, is a significant contributor to the anti-androgenic effects observed after exposure to the parent compound. This document collates available data on its chemical properties, analytical methodologies for its detection and quantification, and its metabolic context. While extensive spectroscopic and crystallographic data for Vinclozolin M2 are not readily available in the public domain, this guide presents the known structural information and outlines the experimental protocols typically employed for such analyses.

Introduction

Vinclozolin is a dicarboximide fungicide that has been widely used in agriculture. Its environmental and biological significance stems from its endocrine-disrupting properties, which are primarily mediated by its metabolites. Among these, metabolite M2 (and M1) has been identified as a potent antagonist of the androgen receptor.^{[1][2][3]} Understanding the precise

three-dimensional structure of Vinclozolin M2 is crucial for elucidating its mechanism of action at the molecular level, designing further toxicological studies, and developing potential therapeutic interventions or bioremediation strategies. This guide aims to provide a detailed summary of the current knowledge regarding the structural characteristics of Vinclozolin M2.

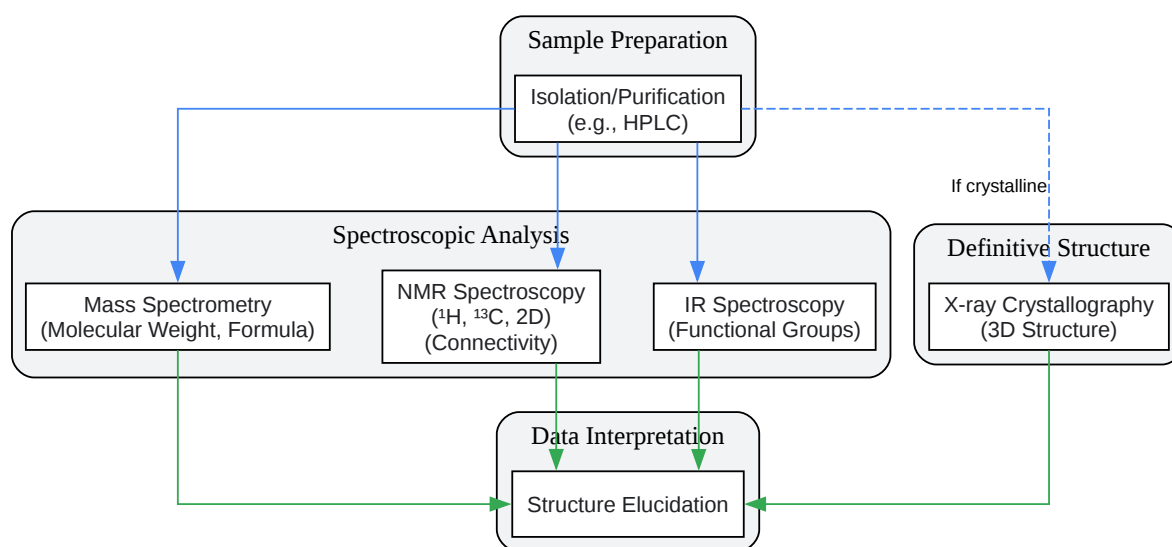
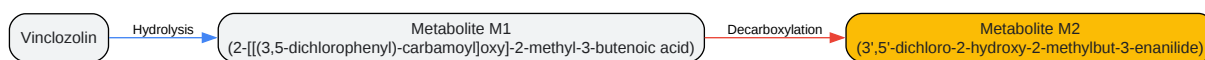
Chemical and Physical Properties

A summary of the key chemical and physical properties of Vinclozolin M2 is presented in Table 1. This information is fundamental for any experimental work involving this compound, from designing analytical methods to interpreting biological assays.

Property	Value	Reference
Chemical Name	3',5'-dichloro-2-hydroxy-2-methylbut-3-enanilide	[4]
N-(3,5-dichlorophenyl)-2-hydroxy-2-methyl-3-butenamide	[5]	
CAS Number	83792-61-4	[4]
Molecular Formula	C ₁₁ H ₁₁ Cl ₂ NO ₂	[4]
Molecular Weight	260.12 g/mol	[4]
Canonical SMILES	<chem>C=CC(C)(C(=O)NC1=CC(=CC(=C1)Cl)Cl)O</chem>	[5]
InChI Key	FBYYIBNYONAZCU-UHFFFAOYSA-N	[5]

Metabolic Pathway of Vinclozolin to M2

Vinclozolin undergoes metabolic transformation in biological systems to produce several metabolites, with M1 and M2 being of particular interest due to their anti-androgenic activity. The formation of M2 from Vinclozolin is a key step in the bioactivation of this fungicide.



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